

handling and storage recommendations for 3,4,5-Trimethoxybenzaldehyde oxime

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Compound of Interest

Compound Name: 3,4,5-Trimethoxybenzaldehyde
oxime

Cat. No.: B3428214

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Technical Support Center: 3,4,5-Trimethoxybenzaldehyde Oxime

Introduction

Welcome to the technical support guide for **3,4,5-Trimethoxybenzaldehyde Oxime** (CAS No. 39201-89-3). This document is designed for researchers, scientists, and drug development professionals to ensure the safe handling, optimal storage, and effective use of this valuable synthetic intermediate. As a key building block in the synthesis of pharmaceuticals like trimethoprim, its integrity is paramount to successful research outcomes[1]. This guide provides direct answers to common questions and robust troubleshooting protocols grounded in established safety and chemical data.

Part 1: Frequently Asked Questions (FAQs) - Core Handling & Storage

This section addresses the most common inquiries regarding the day-to-day management of **3,4,5-Trimethoxybenzaldehyde Oxime** in a laboratory setting.

Q1: What are the primary hazards I should be aware of when working with 3,4,5-Trimethoxybenzaldehyde

Oxime?

This compound is classified as an irritant and requires careful handling to avoid exposure. The primary hazards, according to the Globally Harmonized System (GHS), are:

- H315: Causes skin irritation. Direct contact can lead to redness, itching, or inflammation.[\[2\]](#)
[\[3\]](#)
- H319: Causes serious eye irritation. Contact with eyes can result in significant discomfort and potential damage.[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation. Inhalation of the powder or dust can irritate the respiratory tract.[\[3\]](#)

Due to these hazards, appropriate personal protective equipment (PPE), including lab coats, safety goggles with side shields, and chemical-resistant gloves, is mandatory[\[3\]](#)[\[4\]](#). All work should be performed in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation risk[\[5\]](#)[\[6\]](#).

Q2: What is the recommended procedure for receiving and unpacking this compound?

Upon receipt, inspect the external packaging for any signs of damage. The unpacking process should be conducted in a designated laboratory area, not in an office or public space.

- Wear appropriate PPE (gloves, safety glasses) before handling the package.
- Carefully open the outer packaging and inspect the primary container's integrity. Ensure the cap is tightly sealed and there are no cracks or breaks in the bottle.
- Verify that the product label matches your order information (Name, CAS Number, quantity).
- Log the receipt date on the container. This is crucial for tracking the compound's age, as stability data may not always define a strict expiration date.

Q3: What are the optimal long-term storage conditions for this compound?

To ensure the stability and purity of **3,4,5-Trimethoxybenzaldehyde Oxime**, adhere to the following storage conditions:

- **Temperature:** Store in a cool, dry place. A recommended storage temperature is between 15–25 °C (59–77 °F)[7]. Avoid extreme temperatures or temperature cycling.
- **Atmosphere:** Keep the container tightly closed to protect it from atmospheric moisture and air[5][6].
- **Location:** Store in a well-ventilated area designated for chemical storage[5][6].
- **Light:** While not explicitly stated as light-sensitive in most safety data sheets, it is good practice to store chemical intermediates away from direct sunlight.

Q4: What materials are chemically incompatible with 3,4,5-Trimethoxybenzaldehyde Oxime?

The primary incompatibility is with strong oxidizing agents[4][7][8]. Contact with strong oxidizers can lead to a violent reaction, potentially causing fire or explosion[7][8]. It is critical to segregate this compound from substances like nitrates, peroxides, and permanganates during storage and in experimental setups.

Part 2: Troubleshooting Guide - Common Issues & Solutions

This section provides guidance for specific issues that may arise during the storage or use of **3,4,5-Trimethoxybenzaldehyde Oxime**.

Q5: The material, which should be a white or light-yellow powder, has developed a darker color or clumpy texture. Is it still viable for my experiment?

A change in physical appearance is a primary indicator of potential degradation or contamination.

- Causality: Clumping often suggests moisture absorption, which can hydrolyze the oxime back to its parent aldehyde, especially under acidic or basic conditions. Discoloration may indicate oxidation or the presence of other impurities.
- Troubleshooting Steps:
 - Do not use the material directly in a critical experiment.
 - Quarantine the container and label it clearly to prevent accidental use.
 - Perform a quality control check. The most definitive method is to re-characterize the material. A simple melting point determination can be very informative; the literature value for the parent aldehyde is 72-74 °C, while the oxime's melting point is around 83-86 °C[5][9]. A broad or depressed melting range suggests impurity. For more rigorous validation, techniques like NMR or FT-IR spectroscopy can confirm the compound's structural integrity.
 - If re-characterization is not possible, it is safest to dispose of the material according to your institution's hazardous waste guidelines.

Q6: I am having trouble dissolving the compound for my reaction. What solvents are recommended?

While its parent aldehyde is slightly soluble in water, the oxime's solubility characteristics may differ. The parent aldehyde is soluble in methanol at a concentration of 0.1 g/mL[1][5]. For the oxime, polar organic solvents are typically effective.

- Recommended Solvents: Start with common polar aprotic solvents such as acetonitrile or polar protic solvents like methanol or ethanol, which were used in its synthesis[10].
- Troubleshooting Poor Solubility:
 - Gentle Warming: Slightly warming the solvent may increase the dissolution rate.
 - Sonication: Using an ultrasonic bath can help break up solid agglomerates and enhance solubilization.

- Solvent System: If a single solvent is ineffective, consider a co-solvent system, but ensure it is compatible with your downstream reaction conditions.

Part 3: Protocols, Data, & Workflows

This section provides structured data and step-by-step procedures for safe and effective laboratory operations.

Data Summary Table

Parameter	Value	Source(s)
CAS Number	39201-89-3	[2] [9]
Molecular Formula	C ₁₀ H ₁₃ NO ₄	[2]
Molecular Weight	211.21 g/mol	[2]
Appearance	White to light yellow powder/flakes	[4] [5]
Recommended Storage	15–25 °C in a dry, well-ventilated area	[5] [6] [7]
Primary Incompatibility	Strong Oxidizing Agents	[4] [7] [8]
GHS Hazard Codes	H315, H319, H335	[3]

Protocol 1: Standard Operating Procedure for Safe Handling

- Preparation: Identify the quantity of material needed. Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
- Don PPE: Put on a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles with side shields.
- Weighing: Transport the sealed container to the fume hood. Open the container and use a clean spatula to carefully transfer the desired amount to a tared weigh boat. Avoid creating dust. If dust becomes airborne, cease work and allow the ventilation to clear it.

- Closing: Immediately and tightly seal the main container after weighing.
- Transfer: Transfer the weighed compound to your reaction vessel within the fume hood.
- Clean-up: Clean the spatula and any affected surfaces. Dispose of the weigh boat and any contaminated materials (like disposable gloves) in the appropriate solid chemical waste container.
- Post-Handling: Wash hands thoroughly with soap and water after the procedure is complete, even if gloves were worn[4].

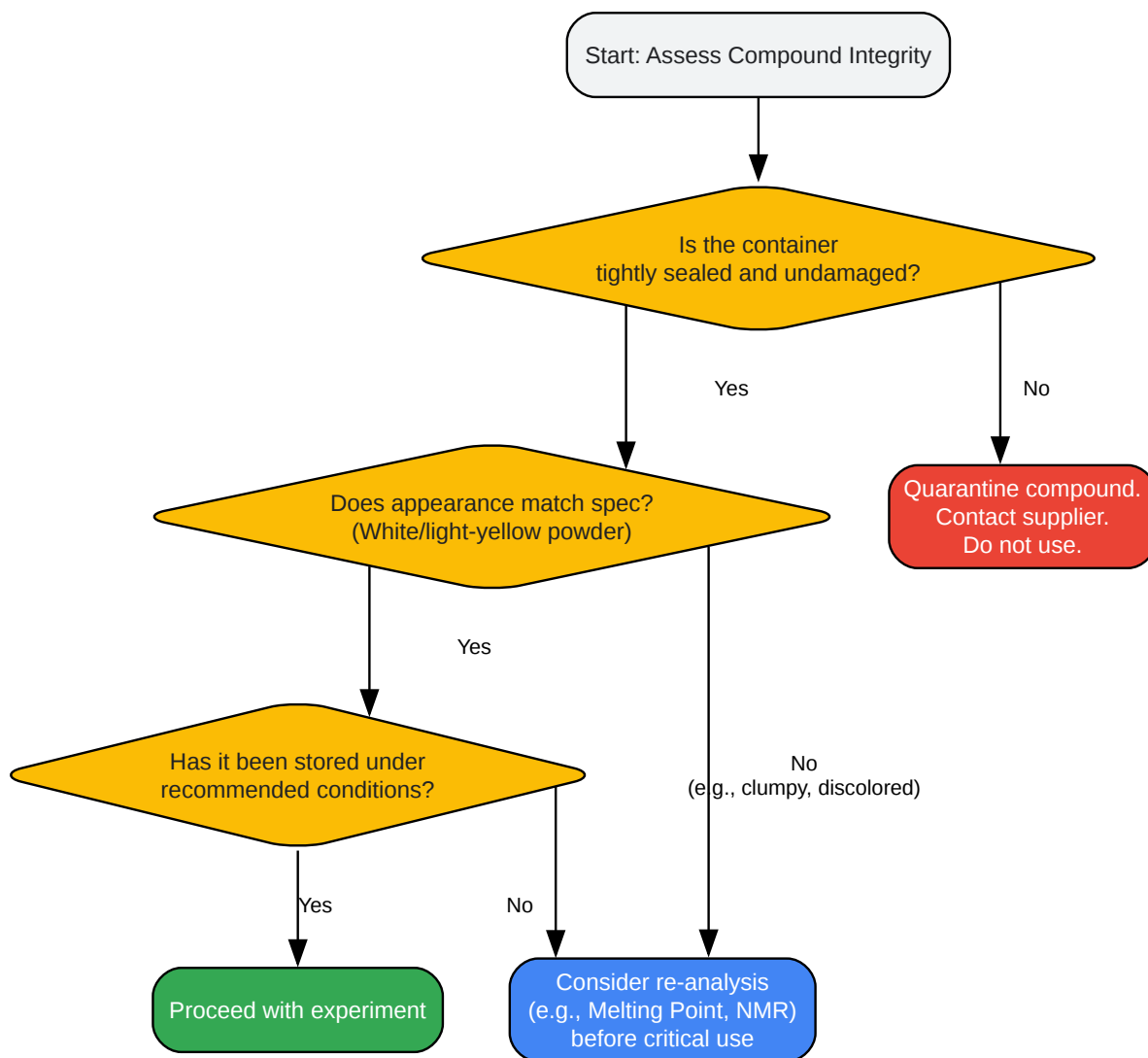
Protocol 2: Minor Spill Clean-up Procedure

This protocol is for small spills (typically <5 grams) within a fume hood. For larger spills, or any spill outside of containment, follow your institution's emergency procedures.

- Alert Personnel: Inform others in the immediate area of the spill.
- Ensure Ventilation: Keep the fume hood sash at the lowest practical height.
- Wear PPE: Ensure you are wearing appropriate PPE, including double gloves if desired.
- Containment: Do NOT use water. Use a dry clean-up method to avoid generating dust[4].
- Clean-up: Gently cover the spill with an inert absorbent material like sand or vermiculite. Carefully sweep or scoop the mixture into a labeled, sealable hazardous waste container[5].
- Final Decontamination: Wipe the spill area with a cloth lightly dampened with a suitable solvent (e.g., ethanol or acetone), followed by soap and water. Place all cleaning materials into the hazardous waste container.
- Disposal: Seal and label the waste container and dispose of it according to your institution's environmental health and safety guidelines.

Troubleshooting Workflow: Compound Integrity Assessment

This diagram outlines the decision-making process when assessing the quality of a stored container of **3,4,5-Trimethoxybenzaldehyde Oxime**.



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Caption: Decision workflow for assessing the viability of stored **3,4,5-Trimethoxybenzaldehyde Oxime**.

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